

Application Notes and Protocols for the Quantification of 5'-Hydroxyequol in Plasma

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Compound of Interest

Compound Name: 5'-Hydroxyequol

Cat. No.: B1142556

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Introduction

5'-Hydroxyequol is a significant metabolite of the soy isoflavone genistein, produced by intestinal microflora. As a phytoestrogen, its quantification in plasma is crucial for understanding its bioavailability, pharmacokinetics, and potential role in various physiological and pathological processes. This document provides detailed analytical methods and protocols for the accurate and precise quantification of **5'-Hydroxyequol** in plasma samples, primarily focusing on Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), a highly sensitive and specific technique.

Analytical Method Overview

The quantification of **5'-Hydroxyequol** in plasma typically involves three key stages: sample preparation to isolate the analyte and remove interferences, chromatographic separation to resolve **5'-Hydroxyequol** from other plasma components, and mass spectrometric detection for sensitive and specific quantification.

Experimental Workflow

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com